

Molecular formula and weight of 2-bromo-p-xylene

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Compound of Interest

Compound Name: 2-Bromo-p-xylene

Cat. No.: B3025503

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An In-depth Guide to the Molecular Properties of 2-Bromo-p-Xylene

This technical guide provides essential information regarding the molecular formula and molecular weight of **2-bromo-p-xylene**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Molecular Data

2-Bromo-p-xylene, also known by synonyms such as 1-bromo-2,5-dimethylbenzene and 2,5-dimethylbromobenzene, is an aromatic organic compound.^{[1][2][3]} Its fundamental molecular properties are crucial for a wide range of applications in chemical synthesis and pharmaceutical research.

The key molecular identifiers and properties for **2-bromo-p-xylene** are summarized in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C8H9Br[4][5][6] |
| Molecular Weight | 185.06 g/mol [2][5][6] |
| CAS Number | 553-94-6[4][5] |
| Appearance | Clear colourless to light yellow liquid[4] |
| Boiling Point | 199-201 °C[1] |
| Melting Point | 9-10 °C[1][4] |
| Density | 1.339 g/cm ³ [4] |

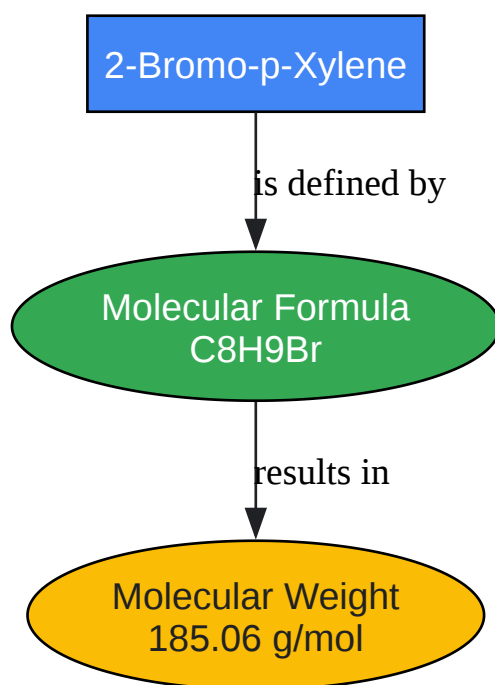
Determination of Molecular Properties

The molecular formula and weight of a compound like **2-bromo-p-xylene** are determined through standard analytical chemistry techniques.

- **Molecular Formula (C8H9Br):** The elemental composition is typically determined by combustion analysis, which measures the amount of carbon and hydrogen. The presence of bromine is confirmed and quantified using methods such as mass spectrometry or X-ray fluorescence.
- **Molecular Weight (185.06 g/mol):** Mass spectrometry is the primary method for determining the molecular weight of a compound. This technique measures the mass-to-charge ratio of ionized molecules, providing a precise molecular weight. The exact mass is reported as 183.98876 Da.[4][7]

Logical Relationship Diagram

The following diagram illustrates the logical connection between the common name of the compound, its molecular formula, and its corresponding molecular weight.



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Logical flow from compound name to molecular properties.

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